

An In-Depth Technical Guide to 2-(2,4,6-Tribromophenyl)acetic acid

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Compound of Interest

Compound Name: 2-(2,4,6-Tribromophenyl)acetic acid

CAS No.: 58380-13-5

Cat. No.: B12096388

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This technical guide provides a comprehensive overview of the molecular structure, properties, and synthesis of **2-(2,4,6-Tribromophenyl)acetic acid**, a halogenated aromatic carboxylic acid. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Molecular Structure and Properties

2-(2,4,6-Tribromophenyl)acetic acid is a derivative of phenylacetic acid with three bromine atoms substituted on the phenyl ring at positions 2, 4, and 6. The presence of these bulky, electron-withdrawing bromine atoms significantly influences the molecule's chemical and physical properties.

Quantitative Data

The key quantitative data for **2-(2,4,6-Tribromophenyl)acetic acid** are summarized in the table below. It is important to note that while a specific database entry for the 2,4,6-tribromo isomer was not found, the data presented here is based on its isomeric relationship with 2-

(2,4,5-Tribromophenyl)acetic acid, which shares the same molecular formula and thus the same molecular weight.^[1]

Property	Value
Molecular Formula	C ₈ H ₅ Br ₃ O ₂
Molecular Weight	372.84 g/mol
Exact Mass	371.78192 Da

Molecular Structure Diagram

The following diagram illustrates the molecular structure of **2-(2,4,6-Tribromophenyl)acetic acid**.

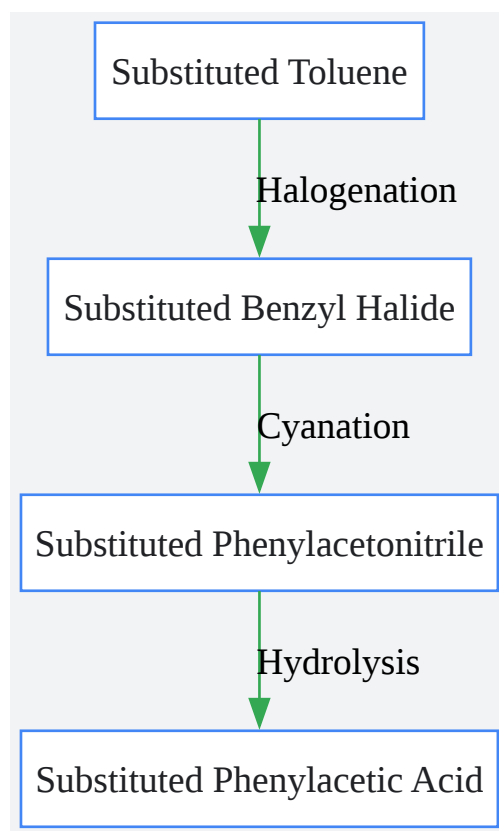
Molecular structure of **2-(2,4,6-Tribromophenyl)acetic acid**.

Experimental Protocols

Detailed experimental protocols for the synthesis of **2-(2,4,6-Tribromophenyl)acetic acid** are not readily available in public domain literature. However, a general approach for the synthesis of substituted phenylacetic acids can be outlined. One common method involves the carbonylation of the corresponding benzyl halide.

General Synthesis Workflow for Substituted Phenylacetic Acids

The following diagram illustrates a generalized workflow for the synthesis of a substituted phenylacetic acid from a substituted toluene.



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Generalized synthesis workflow for substituted phenylacetic acids.

Step 1: Halogenation of Substituted Toluene The synthesis would begin with a 2,4,6-tribromotoluene. This starting material would undergo free-radical halogenation, typically using N-bromosuccinimide (NBS) in the presence of a radical initiator such as benzoyl peroxide, to form the corresponding 2,4,6-tribromobenzyl bromide.

Step 2: Cyanation of the Benzyl Halide The resulting benzyl halide is then reacted with a cyanide salt, such as sodium cyanide, in a polar aprotic solvent like dimethyl sulfoxide (DMSO) to yield 2-(2,4,6-tribromophenyl)acetonitrile.

Step 3: Hydrolysis of the Nitrile The final step is the hydrolysis of the nitrile group to a carboxylic acid. This can be achieved under either acidic or basic conditions. Acidic hydrolysis typically involves heating the nitrile with a strong acid like sulfuric acid or hydrochloric acid. Basic hydrolysis involves heating with a strong base such as sodium hydroxide, followed by acidification to protonate the carboxylate salt.

Due to the highly substituted and sterically hindered nature of the 2,4,6-tribromophenyl group, reaction conditions for each step would need to be carefully optimized to achieve a reasonable yield.

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References

- 1. 2,4,6-Tribromophenyl acetate | 607-95-4 | Benchchem [[benchchem.com](https://www.benchchem.com)]
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